

Personal protective equipment for handling 2-Bromo-5-iodopyridine

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Compound of Interest

Compound Name: 2-Bromo-5-iodopyridine

Cat. No.: B107189

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Essential Safety and Handling Guide for 2-Bromo-5-iodopyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-Bromo-5-iodopyridine** (CAS No: 73290-22-9). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Classification

2-Bromo-5-iodopyridine is a hazardous substance that requires careful handling. The primary hazards associated with this chemical are summarized below.

Hazard Statement	GHS Classification	Signal Word
H302: Harmful if swallowed	Acute Toxicity, Oral (Category 4)	Danger
H315: Causes skin irritation	Skin Corrosion/Irritation (Category 2)	
H318: Causes serious eye damage	Serious Eye Damage/Eye Irritation (Category 1)	
H335: May cause respiratory irritation	Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	

Sources:[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2-Bromo-5-iodopyridine** to minimize exposure and prevent injury.

Protection Type	Specific Recommendations	Rationale
Eye and Face Protection	Chemical safety goggles that meet ANSI Z.87.1 standards or a face shield worn over safety glasses.[3][4]	Protects against splashes and airborne particles that can cause serious eye damage.[1][2]
Skin Protection	- Gloves: Nitrile gloves for incidental splash protection; change immediately upon contact. For prolonged contact, consider butyl rubber or PVA gloves.[5][6]- Lab Coat: A fully-buttoned lab coat.	Prevents skin contact, which can cause irritation.[1][7] Nitrile gloves offer broad short-term chemical resistance.[3]
Respiratory Protection	- Use in a well-ventilated area or a certified laboratory chemical fume hood.[5][8]- If ventilation is inadequate or for large spills, a NIOSH/MSHA approved respirator (e.g., N95 dust mask) is necessary.	Minimizes the inhalation of dust or vapors, which can cause respiratory tract irritation.[2][9] Engineering controls like fume hoods are the primary line of defense.[3]
Foot Protection	Closed-toe, closed-heel shoes made of a chemical-resistant material.[4]	Protects feet from spills and falling objects.

Handling and Storage Protocols

Proper handling and storage procedures are critical to maintaining the stability of **2-Bromo-5-iodopyridine** and ensuring a safe laboratory environment.

Handling Protocol

- Preparation: Before handling, ensure that a designated work area, typically within a chemical fume hood, is clean and uncluttered.[5][8] Verify that all necessary PPE is available and in good condition.

- Weighing and Transferring: Conduct all weighing and transferring of **2-Bromo-5-iodopyridine** within a chemical fume hood to control dust and vapor.[6] Use non-sparking tools.
- Spill Management: In the event of a spill, evacuate personnel to a safe area.[9] Wearing appropriate PPE, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[9][10]
- Hygiene: After handling, wash hands and any exposed skin thoroughly with soap and water. [9][10] Do not eat, drink, or smoke in the laboratory.[10]

Storage Plan

- Conditions: Store in a cool, dry, and well-ventilated place away from sources of ignition.[5] [11] The recommended storage temperature is between 2-8°C.[12]
- Container: Keep the container tightly closed to prevent contamination and moisture absorption.[10][11] The substance is light-sensitive.[9][11]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[13]

Emergency and Disposal Procedures

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[9][10]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek medical attention if irritation persists.[7][9]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[9][10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[9][10]

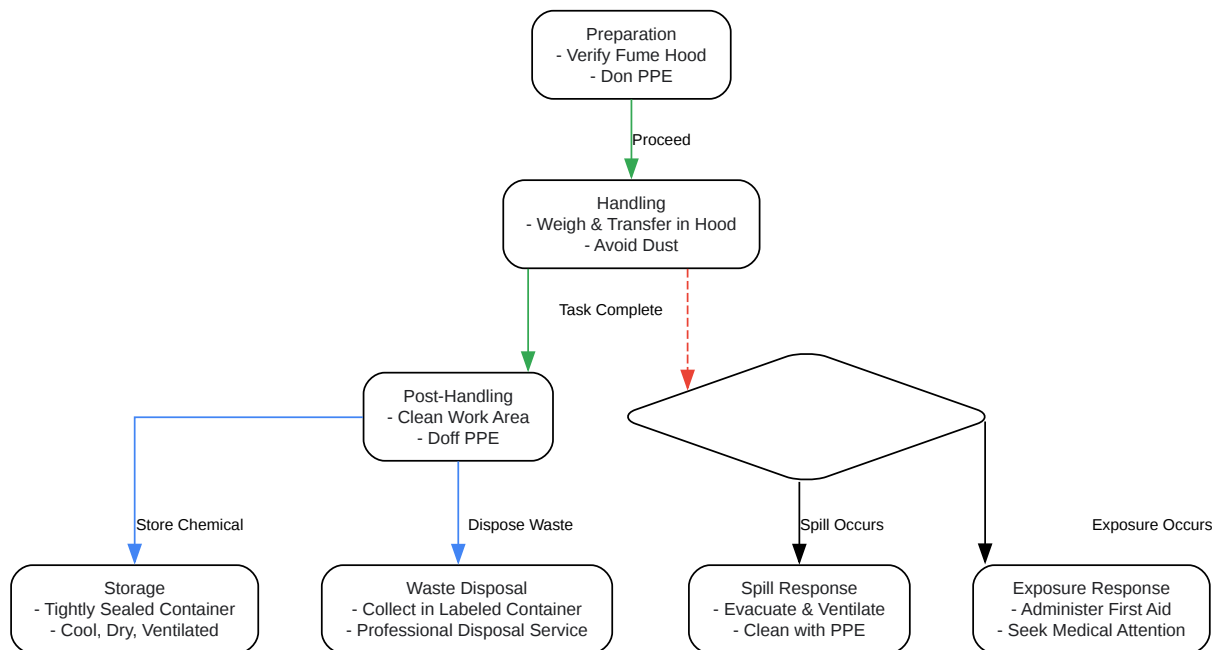
Disposal Plan

Proper disposal of **2-Bromo-5-iodopyridine** and its waste is essential to prevent environmental contamination and comply with regulations.

- **Waste Collection:** Collect all waste containing **2-Bromo-5-iodopyridine**, including contaminated consumables (e.g., gloves, wipes), in a designated, properly labeled, and sealed hazardous waste container.[6]
- **Disposal Method:** Dispose of the chemical waste through a licensed professional waste disposal service.[11] A recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[11]

- Contaminated Packaging: Dispose of contaminated packaging as unused product.[11]

Workflow for Handling 2-Bromo-5-iodopyridine



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Caption: Workflow for the safe handling of **2-Bromo-5-iodopyridine**.

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